

Proper Disposal Procedures for Tie2 Kinase Inhibitor 3

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Compound of Interest

Compound Name: Tie2 kinase inhibitor 3

Cat. No.: B15623828

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The proper disposal of **Tie2 kinase inhibitor 3**, a small molecule inhibitor used in research, is critical for ensuring laboratory safety, protecting environmental health, and maintaining regulatory compliance.^[1] While a specific Safety Data Sheet (SDS) for a compound explicitly named "**Tie2 kinase inhibitor 3**" is not publicly available, the disposal protocols for potent research-grade kinase inhibitors are standardized.^{[2][3]} This compound and all materials contaminated with it must be managed as hazardous chemical waste. The following procedures are based on general guidelines for disposing of hazardous laboratory chemicals and information from an SDS for the similar compound, "Tie2 kinase inhibitor 1".^{[4][5]}

Immediate Safety and Handling Precautions

Before handling or disposal, personnel must be familiar with the potential hazards. The SDS for a representative Tie2 kinase inhibitor indicates that the compound may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^[5]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields.^{[2][5]}
- **Ventilation:** Handle the solid compound and prepare solutions in a certified chemical fume hood to prevent the inhalation of dust or aerosols.^{[2][5]}
- **Avoid Contact:** Prevent direct contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.^{[3][5]}

Step-by-Step Disposal Protocol

Under no circumstances should **Tie2 kinase inhibitor 3** or its contaminated materials be disposed of down the drain or in the regular trash.^{[2][4]} All waste must be collected for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.^[3]

- **Waste Segregation:** All materials that have come into contact with **Tie2 kinase inhibitor 3** must be segregated from general lab waste at the point of generation.^[6] Create separate, clearly marked waste streams for each category:
 - **Solid Waste:** Unused or expired powder, and materials grossly contaminated with the compound (e.g., weighing paper, contaminated gloves, bench paper).
 - **Liquid Waste:** Solutions containing **Tie2 kinase inhibitor 3** (e.g., stock solutions in DMSO, experimental media). Do not mix incompatible waste streams; for example, halogenated and non-halogenated solvent wastes should be kept separate.^[7]
 - **Sharps Waste:** Needles, syringes, scalpels, or glass Pasteur pipettes contaminated with the inhibitor.^[2]
 - **Contaminated Labware:** Pipette tips, tubes, and flasks. These should be collected with solid waste.
- **Waste Collection and Containment:** Use appropriate containers for each waste stream.^[1]
 - **Solids and Labware:** Collect in a dedicated, leak-proof plastic bag or container. The container must be sealable.
 - **Liquids:** Collect in a sealable, leak-proof container that is chemically compatible with the solvent used (e.g., a high-density polyethylene bottle for aqueous solutions or a glass bottle for organic solvents).^{[2][4]} Fill containers to no more than 90% capacity to prevent spills.
 - **Sharps:** Immediately place all contaminated sharps into a designated, puncture-proof sharps container labeled for hazardous chemical waste.^[2]

- Labeling: All hazardous waste containers must be properly labeled as soon as waste is added.^{[4][7]} The label must include:
 - The words "Hazardous Waste".^[2]
 - The full chemical name: "**Tie2 kinase inhibitor 3**" and all other constituents (e.g., DMSO, Methanol), including their concentrations or percentages.^[4]
 - The date waste was first added (the "accumulation start date").^[3]
 - The name of the Principal Investigator (PI) and the laboratory location.^[7]
 - Relevant hazard information (e.g., "Toxic," "Irritant").^[5]
- Storage: Store sealed and labeled waste containers in a designated and secure Satellite Accumulation Area within the laboratory.^[3]
 - Liquid waste containers must be stored in secondary containment bins to prevent spills.^[4]
 - Ensure incompatible waste types are segregated.^[8]
 - Do not store more than the regulated amount of hazardous waste in your lab (e.g., a common limit is 10-25 gallons).^{[4][8]}
- Final Disposal:
 - Once a waste container is full or has been stored for the maximum allowed time (typically six months), arrange for a pickup from your institution's EHS office.^{[1][8]}
 - Follow your institution's specific procedures for requesting a waste collection.^[7]
- Disposal of Empty Containers:
 - A container that held **Tie2 kinase inhibitor 3** is still considered hazardous waste.^[4]
 - For containers that held acutely toxic chemicals, the first three rinses with a suitable solvent must be collected and disposed of as hazardous liquid waste.^[4]

- After thorough rinsing and air-drying, obliterate or remove all labels from the empty container before disposing of it as non-hazardous solid waste (e.g., in a designated glass disposal box).[\[4\]](#)[\[9\]](#)

Reference Data

The following tables provide reference data for a representative Tie2 kinase inhibitor and general quantitative guidelines for hazardous waste management in a laboratory setting.

Table 1: Chemical and Hazard Data for Tie2 Kinase Inhibitor 1

Property	Value	Reference
CAS Number	948557-43-5	[5]
Molecular Formula	C ₂₆ H ₂₄ N ₄ O ₄	[5]
GHS Hazard Codes	H302, H315, H319, H335	[5]

| Hazard Statements | Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. |[\[5\]](#) |

Table 2: General Laboratory Hazardous Waste Guidelines

Parameter	Guideline / Limit	Reference
Maximum Lab Storage Volume	Typically ≤ 25 gallons of total chemical waste	[8]
Maximum Accumulation Time	6 months from accumulation start date	[1] [8]
Empty Container Rinsing	First rinse (or first 3 for highly toxic) must be collected as hazardous waste.	[4]

| Aqueous Waste pH for Drain Disposal | N/A - Kinase inhibitors are prohibited from drain disposal. Dilute acid/base solutions must be pH 7-9 for drain disposal. |[\[4\]](#) |

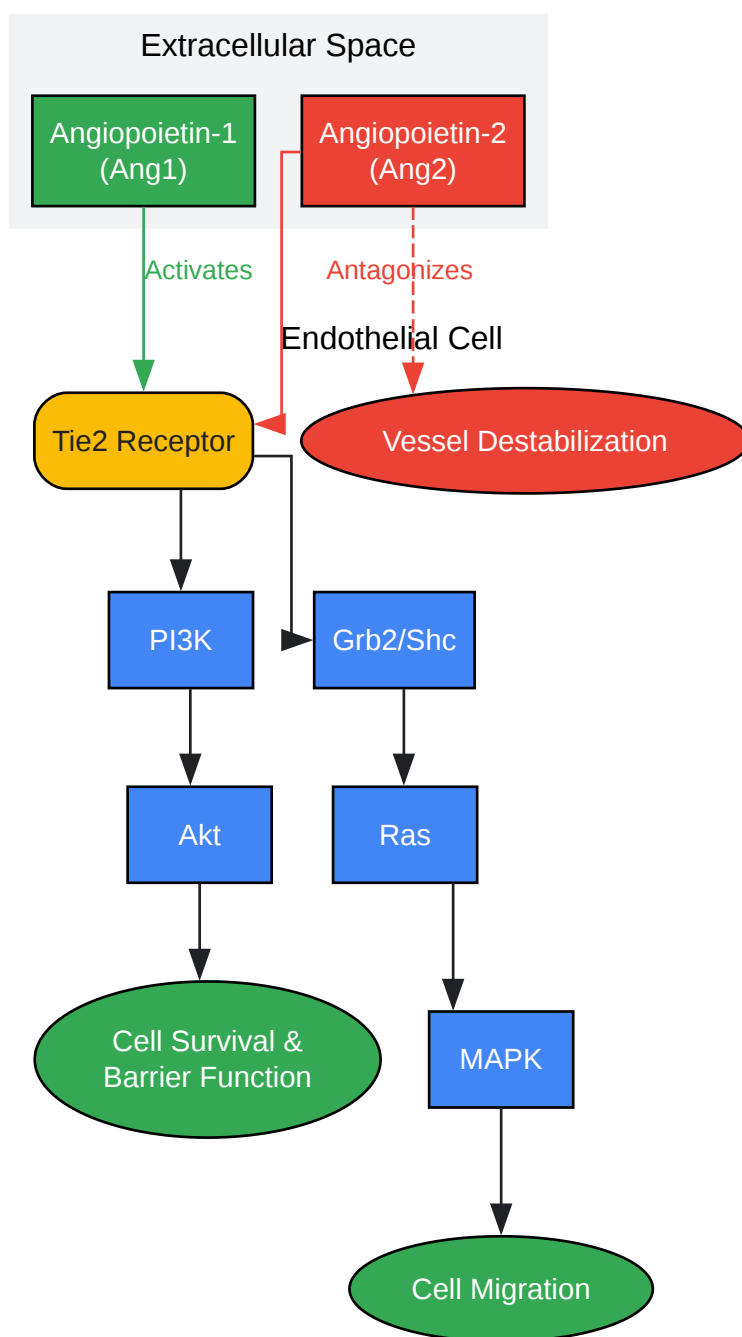
Visualizations

The following diagrams illustrate the disposal workflow and the relevant biological pathway for context.



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Caption: Disposal workflow for **Tie2 kinase inhibitor 3** waste.



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Caption: Simplified Angiopoietin/Tie2 signaling pathway.

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